

A Comparative Guide to H₂S Fluorescent Probes: CAY10731 and Alternatives

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Compound of Interest

Compound Name: CAY10731

Cat. No.: B3026160

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The accurate detection of hydrogen sulfide (H₂S), a critical gaseous signaling molecule, is paramount in advancing our understanding of its roles in various physiological and pathological processes. This guide provides an objective comparison of the fluorescent probe **CAY10731** with other commercially available alternatives, supported by experimental data.

Performance Comparison of H₂S Fluorescent Probes

The selection of an appropriate fluorescent probe for H₂S detection is contingent on several key performance indicators. These include the probe's spectral properties, sensitivity, dynamic range, and quantum efficiency. The following table summarizes these critical parameters for **CAY10731** and a selection of other widely used H₂S fluorescent probes.

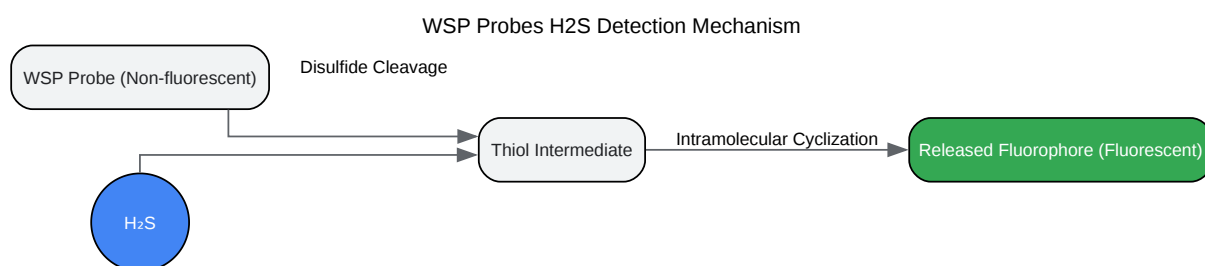
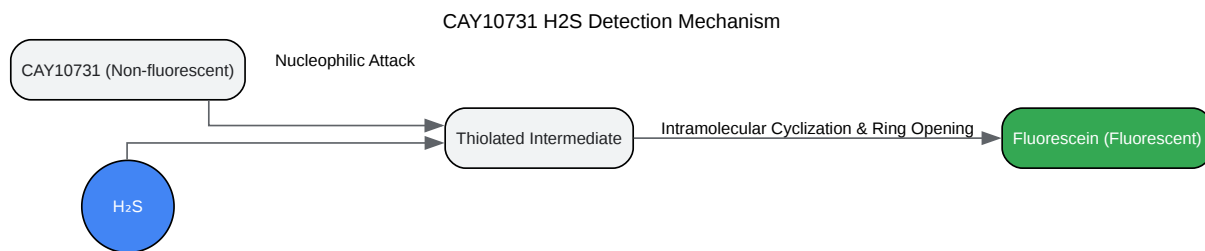
Probe	Excitation (Ex) (nm)	Emission (Em) (nm)	Linear Range (μ M)	Limit of Detection (LOD)	Quantum Yield (Φ) - After H ₂ S Reaction
CAY10731	485	535	100 - 5000	Not Reported	Not Reported
WSP-1	465	515	0 - 60	1.94 μ M	0.003[1]
WSP-5	502	525	0 - 100	47 nM[1]	0.020[1]
P3	375	505	0 - 50	50 nM[2]	Not Reported
SF7-AM	498	526	Not Reported	500 nM	0.17

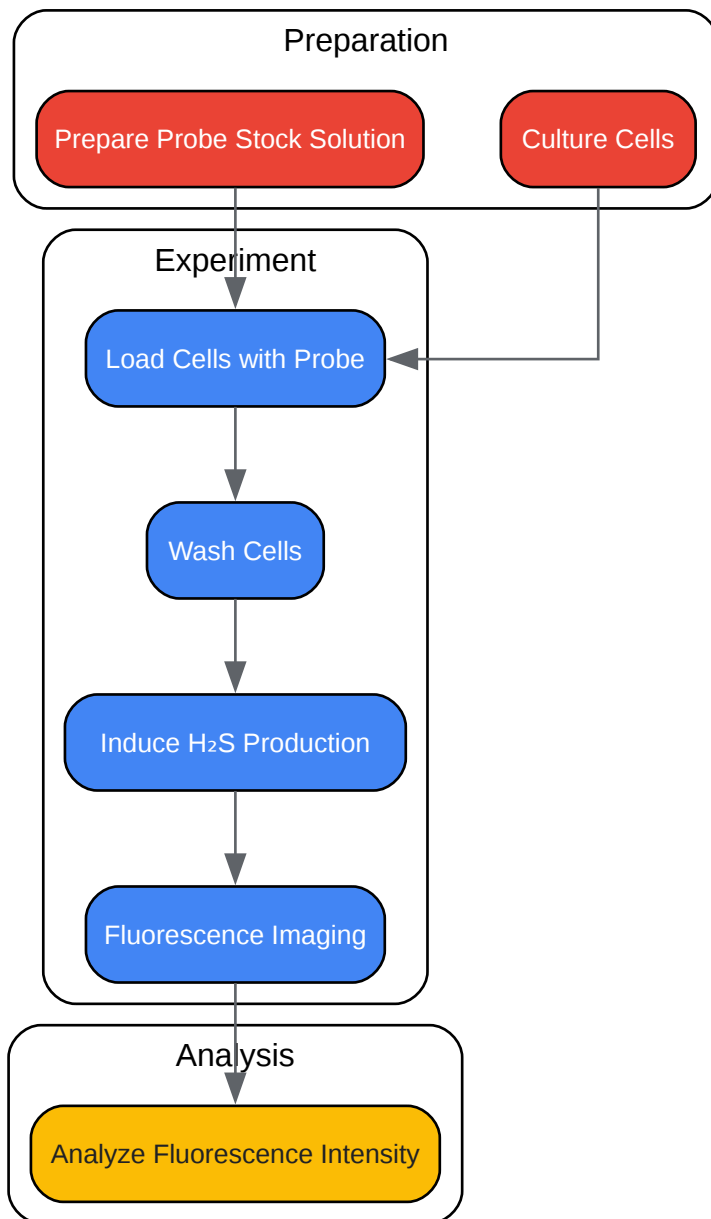
Reaction Mechanisms and Signaling Pathways

The detection of H₂S by these fluorescent probes is predicated on specific chemical reactions that result in a "turn-on" fluorescent signal. Understanding these mechanisms is essential for accurate data interpretation and for recognizing potential interferences.

CAY10731: Nucleophilic Attack and Ring Opening

CAY10731 operates through a nucleophilic substitution reaction. Upon interaction with H₂S, a ring-opening of a fluorescein derivative occurs, leading to the release of a highly fluorescent molecule. This mechanism provides good selectivity for H₂S.



Experimental Workflow for Intracellular H₂S Detection

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- 2. Cell-trappable fluorescent probes for endogenous hydrogen sulfide signaling and imaging H₂O₂-dependent H₂S production - PMC [pmc.ncbi.nlm.nih.gov]
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